

Fenitrothion-d6 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Fenitrothion-d6

Cat. No.: B562999

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Technical Guide to the Safe Handling of Fenitrothion-d6

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and toxicological profile of **Fenitrothion-d6**. The information is intended to support laboratory professionals in the safe use and management of this compound. For the purpose of this guide, toxicological data for the parent compound, Fenitrothion, is presented, as specific comprehensive toxicological studies on the deuterated form are not widely available. It is a standard and prudent practice in safety assessments to assume that the toxicological properties of a deuterated compound are comparable to its non-deuterated counterpart.

Chemical and Physical Properties

Fenitrothion-d6 is the deuterium-labeled version of Fenitrothion, a broad-spectrum organophosphate insecticide.^[1] As a stable isotope-labeled compound, it is primarily used as an internal standard in analytical testing.

Property	Value	Reference(s)
Chemical Name	Phosphorothioic acid, O,O-di(methyl-d3) O-(3-methyl-4-nitrophenyl) ester	[2][3]
Synonyms	Fenitrothion D6 (O,O-dimethyl D6)	[2]
CAS Number	203645-59-4	[2]
Molecular Formula	C ₉ H ₆ H ₆ NO ₅ PS	[2]
Molecular Weight	283.27 g/mol	[2]
Appearance	Clear Colourless to Yellow Liquid	[2]
Solubility	Practically insoluble in water. Soluble in many organic solvents such as alcohols, esters, ketones, and aromatic hydrocarbons.	[4]

Hazard Identification and GHS Classification

Fenitrothion is classified as a moderately hazardous substance.[4] The following GHS classification is for the parent compound, Fenitrothion, and should be applied to **Fenitrothion-d6** for safety and handling purposes.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Specific Target Organ Toxicity, Repeated Exposure	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger[5]

Pictograms:

- Skull and crossbones (GHS06)
- Health hazard (GHS08)
- Environment (GHS09)

Toxicological Data (Fenitrothion)

The primary mechanism of Fenitrothion's toxicity is the inhibition of acetylcholinesterase (AChE), an enzyme crucial for the proper functioning of the nervous system.[6] Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerves and muscles.[7][8]

Toxicity Endpoint	Species	Route	Value	Reference(s)
LD ₅₀	Rat	Oral	250 - 800 mg/kg	
LD ₅₀	Mouse	Oral	715 - 870 mg/kg	
LD ₅₀	Guinea Pig	Oral	500 mg/kg	
LD ₅₀	Cat	Oral	142 mg/kg	
LD ₅₀	Rat	Dermal	>890 mg/kg	
LC ₅₀ (96-hour)	Brook Trout	Aquatic	1.7 ppm	
LC ₅₀ (96-hour)	Bluegill Sunfish	Aquatic	3.8 ppm	
LD ₅₀	Chicken	Oral	28 mg/kg	
LD ₅₀	Bobwhite Quail	Oral	23.6 mg/kg	
LD ₅₀	Mallard	Oral	1190 mg/kg	

Experimental Protocols

Acute Oral Toxicity Testing (Adapted from OECD Guideline 423)

This method is designed to assess the acute toxic effects of a substance following oral administration.

- Principle: A stepwise procedure is used with a small number of animals per step to obtain sufficient information on the acute toxicity of the substance to enable its classification.[9]
- Animal Selection: Healthy, young adult rodents (typically rats) of a single sex (usually females) are used.[9]
- Housing and Feeding: Animals are housed in appropriate conditions with access to food and water, except for a brief fasting period before dosing.[9]

- Dose Preparation and Administration: The test substance is administered in a single dose via gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg.[10]
- Procedure:
 - Three animals are used in the first step.
 - If no mortality or signs of severe toxicity are observed, the next higher dose is administered to another group of three animals.
 - If mortality is observed, the next lower dose is administered to a new group of three animals.
 - This process is repeated until the dose causing mortality or evident toxicity is identified. [11]
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days after dosing.[11]
- Pathology: All animals are subjected to a gross necropsy at the end of the observation period.[12]
- Data Analysis: The results are used to classify the substance according to its acute oral toxicity.[10]

Acute Dermal Toxicity Testing (Adapted from OECD Guideline 402)

This method assesses the potential short-term hazards of a substance when exposed through the skin.

- Principle: The test substance is applied in a single dose to the skin of experimental animals. [13]
- Animal Selection: Healthy young adult animals (e.g., rats, rabbits) with intact skin are used. At least five animals of the same sex are used per dose level.[13]

- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[14]
- Application of Test Substance: The substance is applied uniformly over a shaved area of at least 10% of the body surface. The area is then covered with a porous gauze dressing for a 24-hour exposure period.[14][15]
- Observations: Animals are observed for signs of toxicity and mortality for 14 days. Body weights are recorded weekly.
- Pathology: All animals undergo a gross necropsy.
- Data Analysis: The results are used to determine the LD₅₀ value and classify the substance for acute dermal toxicity.[13]

Cholinesterase Activity Assay (Colorimetric Method)

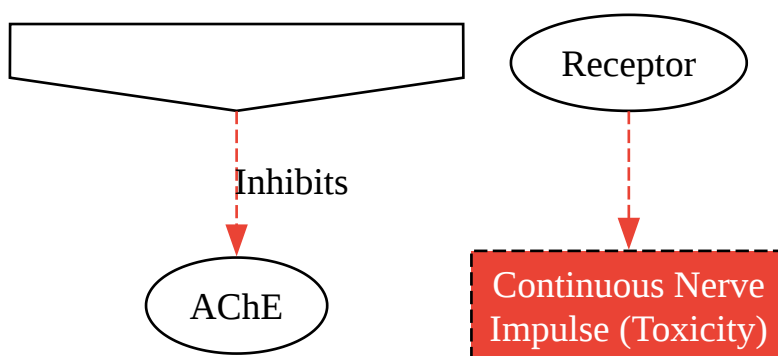
This assay is used to determine the inhibitory effect of a substance on acetylcholinesterase activity.

- Principle: The assay measures the activity of cholinesterase by detecting the product of the enzymatic reaction. In the presence of an inhibitor like Fenitrothion, the rate of the reaction decreases.
- Reagents and Materials:
 - Cholinesterase Assay Buffer
 - Acetylcholinesterase (AChE) or Butyrylcholinesterase (BChE)
 - Substrate (e.g., Acetylthiocholine)
 - Chromogen (e.g., DTNB)
 - Test compound (**Fenitrothion-d6**)
 - 96-well microplate

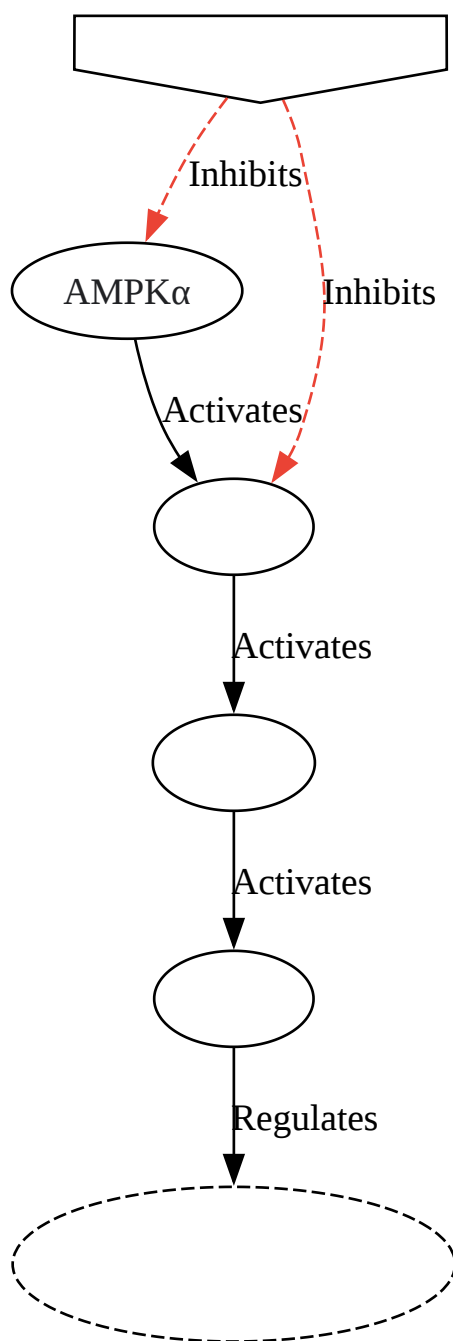
- Spectrophotometric plate reader
- Procedure:
 - Prepare a reaction mix containing the assay buffer, substrate, and chromogen.
 - Add the enzyme (AChE or BChE) to the wells of the microplate.
 - Add the test compound (**Fenitrothion-d6**) at various concentrations to the wells.
 - Initiate the reaction by adding the reaction mix to the wells.
 - Measure the absorbance at 412 nm in kinetic mode for 10-30 minutes at room temperature.[16]
- Data Analysis: The rate of the reaction is calculated from the change in absorbance over time. The inhibitory effect of the test compound is determined by comparing the reaction rate in the presence of the inhibitor to the rate in its absence.

Signaling Pathways and Experimental Workflows

Signaling Pathways

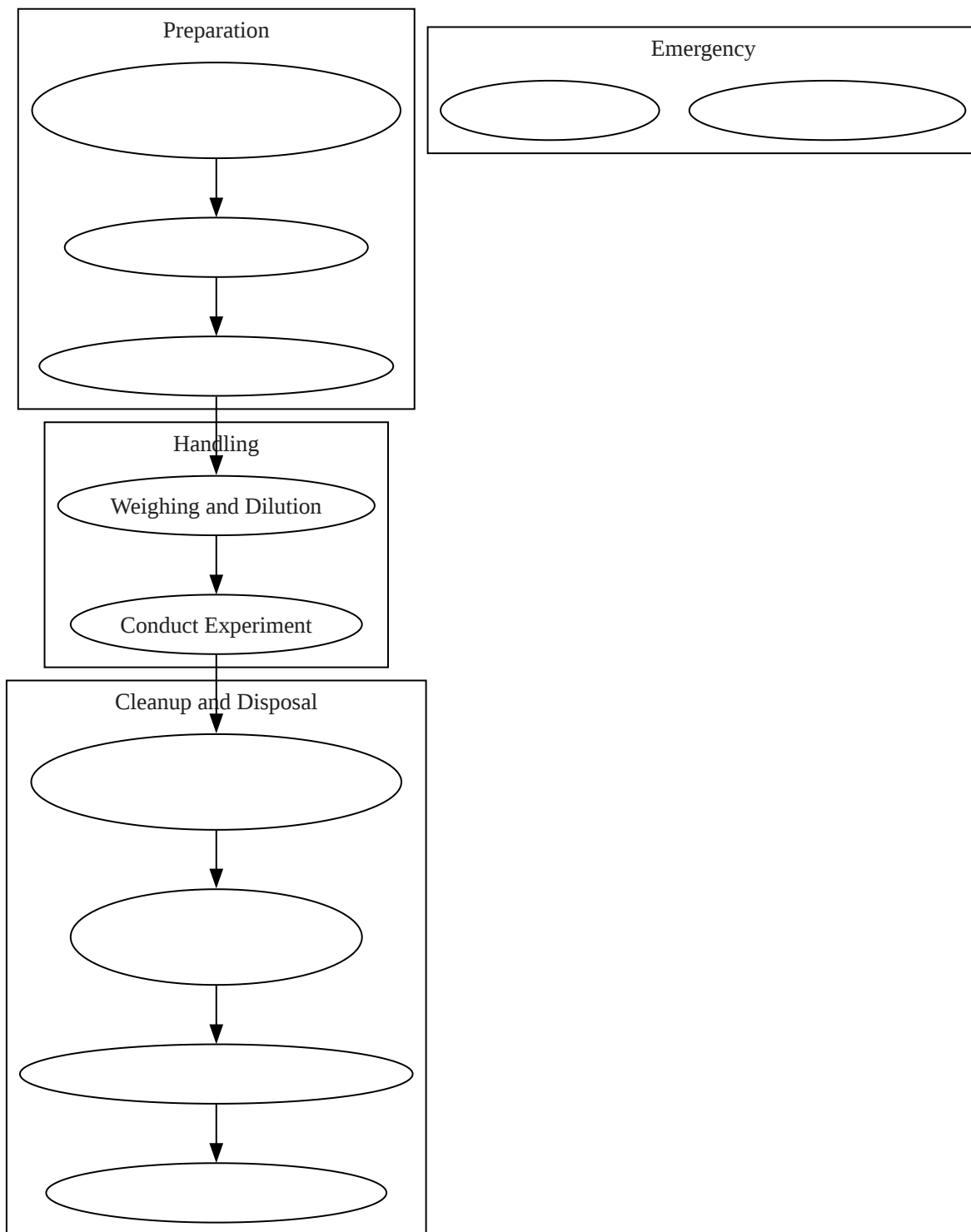


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Experimental Workflow



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Handling and Storage Precautions

Personal Protective Equipment (PPE)

- Respiratory Protection: Use a properly fitted, air-purifying or air-fed respirator complying with an approved standard if a risk assessment indicates this is necessary.[\[5\]](#)
- Hand Protection: Wear protective gloves.[\[5\]](#)
- Eye Protection: Wear safety glasses or goggles.[\[5\]](#)
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[5\]](#)

Safe Handling Practices

- Avoid contact with skin and eyes.[\[17\]](#)
- Avoid inhalation of vapor or mist.[\[17\]](#)
- Use only in a well-ventilated area.[\[5\]](#)
- Keep away from food, drink, and animal feeding stuffs.[\[17\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)

Storage

- Store locked up.[\[17\]](#)
- Keep in the original container.[\[17\]](#)
- Keep the container tightly closed in a cool, well-ventilated place.[\[17\]](#)
- Protect containers from damage.[\[17\]](#)

First-Aid Measures

- Inhalation: Move the affected person to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, trained personnel may give oxygen. Get medical attention.[\[17\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash skin thoroughly with soap and water. Get medical advice/attention.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[5\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[\[5\]](#)

Accidental Release Measures

- Personal Precautions: Wear protective clothing as described in Section 6.1. Avoid inhalation of vapors.[\[17\]](#)
- Environmental Precautions: Avoid discharge into drains or watercourses.[\[17\]](#)
- Methods for Cleaning Up: Absorb spillage with non-combustible, absorbent material. Collect and place in suitable waste disposal containers and seal securely.[\[17\]](#)

Disposal Considerations

- Dispose of contents/container in accordance with local, regional, national, and international regulations.[\[5\]](#)
- Do not reuse empty containers.[\[17\]](#)

Disclaimer: This document is intended as a guide and does not replace the need for a comprehensive risk assessment before handling **Fenitrothion-d6**. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fenitrothion-d6 | CymitQuimica [cymitquimica.com]
- 3. Fenitrothion-d6 | CAS 203645-59-4 | LGC Standards [lgcstandards.com]
- 4. apvma.gov.au [apvma.gov.au]
- 5. independentsown.com.au [independentsown.com.au]
- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. Chlorpyrifos - Wikipedia [en.wikipedia.org]
- 8. Mechanisms of Organophosphate Toxicity and the Role of Acetylcholinesterase Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 12. oecd.org [oecd.org]
- 13. scribd.com [scribd.com]
- 14. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]
- 15. Acute dermal toxicity studies | PPTX [slideshare.net]
- 16. assaygenie.com [assaygenie.com]
- 17. sumitomo-chem.com.au [sumitomo-chem.com.au]
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